

Dinitromethane: A Technical Guide on Environmental and Toxicological Data

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Compound of Interest

Compound Name: *Dinitromethane*

Cat. No.: *B14754101*

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Abstract

Dinitromethane ($\text{CH}_2\text{N}_2\text{O}_4$) is a nitroalkane of interest in various chemical syntheses. However, a comprehensive understanding of its environmental fate and toxicological profile is crucial for safe handling, risk assessment, and potential drug development applications. This technical guide synthesizes the currently available information on **dinitromethane**, focusing on its physicochemical properties, environmental behavior, and toxicological characteristics. A significant finding of this review is the profound lack of empirical data for **dinitromethane** across most environmental and toxicological endpoints. This guide highlights these data gaps and provides standardized experimental protocols that can be employed to generate the necessary data.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a compound is fundamental to predicting its environmental distribution and potential for biological interaction. The available data for **dinitromethane** is summarized below.

Property	Value	Reference
Molecular Formula	CH ₂ N ₂ O ₄	[1]
Molecular Weight	106.04 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Weak pleasant odor	[2]
Boiling Point	39-40 °C at 2 mmHg	[2]
Density	1.501 g/cm ³	[3]
pKa	3.57	[No direct citation available]
Stability	Relatively stable at room temperature; can be stored for months at 0 °C. May decompose explosively upon shock, friction, or concussion.	[2]

Environmental Fate and Ecotoxicology

There is a significant lack of empirical data regarding the environmental fate and ecotoxicology of **dinitromethane**. Safety Data Sheets for **dinitromethane** explicitly state that no data is available for persistence and degradability, bioaccumulative potential, mobility in soil, and toxicity to aquatic organisms[3]. While information on related nitroaromatic compounds exists, direct extrapolation to **dinitromethane** is not scientifically sound.

To address these knowledge gaps, the following experimental protocols are recommended.

Recommended Experimental Protocols for Environmental Fate Assessment

The potential for microbial degradation of **dinitromethane** in soil and water is a critical factor in its environmental persistence.

- Methodology: OECD Guideline 301: Ready Biodegradability. This series of tests (e.g., 301B CO₂ Evolution Test, 301F Manometric Respirometry Test) determines the potential for rapid

and complete biodegradation under aerobic conditions. The test involves incubating **dinitromethane** with a microbial inoculum (e.g., from activated sludge) and measuring its degradation over 28 days by monitoring parameters like CO₂ evolution or oxygen consumption. For a more detailed understanding, studies using specific bacterial or fungal strains known to degrade nitroaromatic compounds could be conducted[4][5].

Understanding the partitioning of **dinitromethane** between soil and water is key to predicting its leaching potential and bioavailability.

- Methodology: OECD Guideline 106: Adsorption - Desorption Using a Batch Equilibrium Method. This protocol is used to determine the soil organic carbon-water partitioning coefficient (Koc). The experiment involves equilibrating **dinitromethane** in an aqueous solution with a series of well-characterized soils with varying organic carbon content. The concentration of **dinitromethane** in the aqueous phase is measured after equilibrium, and the amount adsorbed to the soil is calculated by difference.

The abiotic degradation of **dinitromethane** in water through hydrolysis can be an important removal mechanism.

- Methodology: OECD Guideline 111: Hydrolysis as a Function of pH. This test evaluates the rate of abiotic hydrolysis of **dinitromethane** in sterile aqueous buffer solutions at different pH values (typically 4, 7, and 9) and temperatures. The concentration of **dinitromethane** is monitored over time using a suitable analytical method like HPLC or GC-MS.

Sunlight can induce the degradation of chemicals in the environment.

- Methodology: OECD Guideline 316: Phototransformation of Chemicals in Water – Direct Photolysis. This method determines the first-order photolysis rate constant and the half-life of **dinitromethane** in an aqueous solution when exposed to simulated or natural sunlight[6][7]. The experiment involves irradiating a solution of **dinitromethane** and monitoring its concentration over time.

Ecotoxicological Data

As with its environmental fate, there is no available data on the aquatic toxicity of **dinitromethane**[3]. The following standard tests are recommended to fill this critical data gap.

Test Organism	Endpoint	Recommended Guideline
Fish (e.g., <i>Danio rerio</i>)	96-hour LC50	OECD Guideline 203
Aquatic Invertebrates (e.g., <i>Daphnia magna</i>)	48-hour EC50	OECD Guideline 202
Algae (e.g., <i>Pseudokirchneriella subcapitata</i>)	72-hour EC50	OECD Guideline 201

Mammalian Toxicology

A comprehensive toxicological assessment of **dinitromethane** is severely hampered by the absence of publicly available data. Safety Data Sheets consistently report "no data available" for acute toxicity (oral, dermal, inhalation), skin and eye irritation, sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity[3]. In contrast, some toxicological data is available for the related compound, nitromethane, but should not be used as a surrogate for **dinitromethane**. For instance, the oral LD50 for nitromethane in rats is reported as 1210 ± 322 mg/kg[8].

Recommended Experimental Protocols for Toxicological Assessment

To characterize the toxicological profile of **dinitromethane**, a battery of standardized tests is necessary.

- Oral: OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method. This method involves a stepwise procedure with the use of a minimal number of animals to classify the substance by oral toxicity.
- Dermal: OECD Guideline 402: Acute Dermal Toxicity. This test provides information on health hazards likely to arise from a short-term exposure by the dermal route[9]. A limit test at 2000 mg/kg body weight is typically performed first.
- Inhalation: OECD Guideline 403: Acute Inhalation Toxicity. This guideline describes methods to assess the concentration of a substance in air that causes mortality in 50% of exposed

animals (LC50).

- Gene Mutation: OECD Guideline 471: Bacterial Reverse Mutation Test (Ames Test). This in vitro assay uses strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which are an indication of a substance's mutagenic potential[10][11][12].
- Chromosomal Aberration: OECD Guideline 473: In Vitro Mammalian Chromosomal Aberration Test. This test identifies substances that cause structural chromosome aberrations in cultured mammalian cells, such as Chinese Hamster Ovary (CHO) cells.

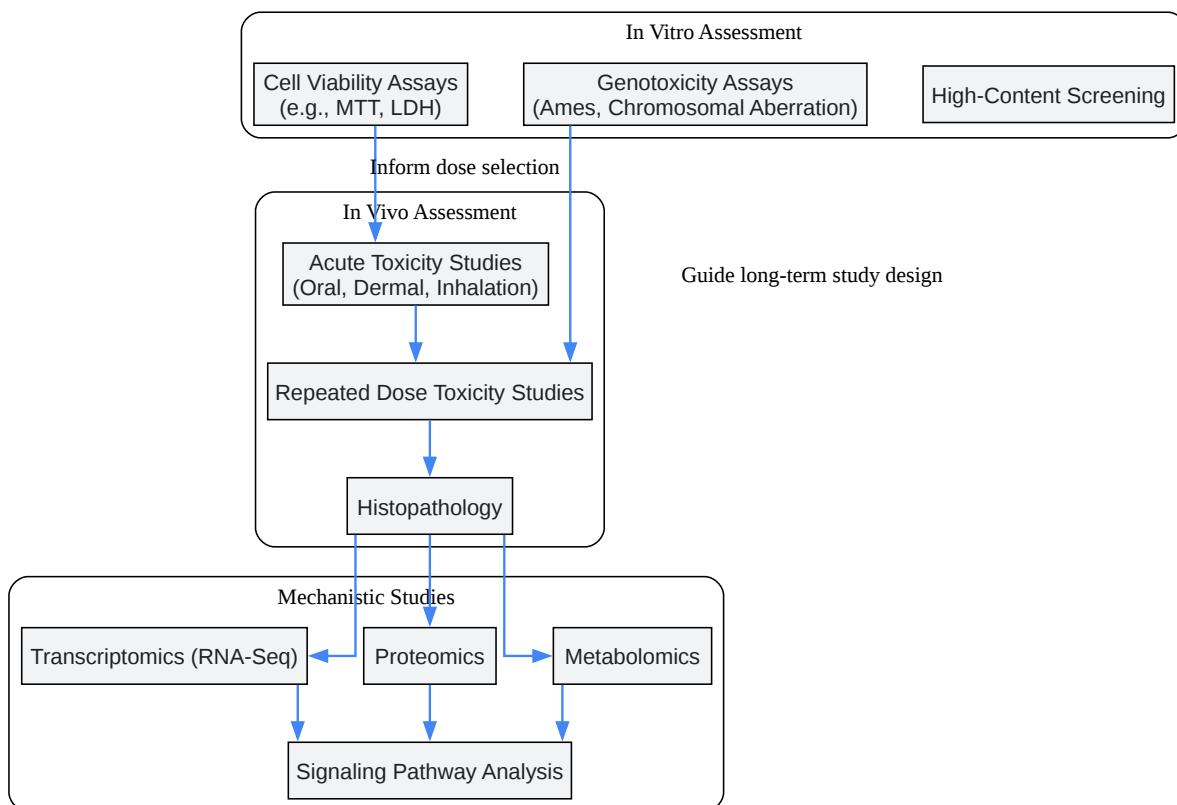
While long-term carcinogenicity studies in rodents (OECD Guidelines 451 and 453) are the gold standard, preliminary in vitro assays can provide an indication of carcinogenic potential.

- Cell Transformation Assay: This assay assesses the ability of a substance to induce neoplastic transformation in cultured cells.

Signaling Pathways and Mechanisms of Toxicity

There is no information available in the scientific literature regarding the specific cellular signaling pathways affected by **dinitromethane**. For many toxic compounds, pathways related to oxidative stress, inflammation, and apoptosis are common targets[13][14]. Future research should investigate the potential for **dinitromethane** to perturb these and other critical cellular signaling networks.

A generalized workflow for investigating the mechanism of toxicity of a novel compound like **dinitromethane** is presented below.

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Caption: A generalized workflow for toxicological assessment.

Analytical Methods

The accurate quantification of **dinitromethane** in environmental and biological matrices is essential for exposure assessment and fate studies. While specific methods for **dinitromethane** are not widely published, techniques used for other nitroaromatic compounds can be adapted.

- Methodology: High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography-Mass Spectrometry (GC-MS) are suitable techniques[15][16][17][18][19]. Sample preparation would likely involve liquid-liquid extraction for aqueous samples and solid-phase extraction for more complex matrices.

A general workflow for the analysis of **dinitromethane** in an environmental water sample is depicted below.



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Caption: Workflow for **dinitromethane** analysis in water.

Conclusion

This technical guide highlights a significant lack of publicly available environmental and toxicological data for **dinitromethane**. This absence of information poses challenges for a comprehensive risk assessment. To address these critical data gaps, a suite of standardized experimental protocols has been recommended. The generation of this data is imperative for ensuring the safe handling and use of **dinitromethane** in research and industrial applications, and for any consideration of its potential in drug development. Researchers are strongly encouraged to conduct and publish studies on the environmental fate and toxicology of this compound.

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